In-Depth Technical Guide: [1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl-

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*[1,1-Biphenyl]-2-ol,4-methoxy-6-methyl-*
Cat. No.:	*B13741440*

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Executive Summary

Phytoalexins are low-molecular-weight secondary metabolites synthesized de novo by plants in response to biotic and abiotic stresses. Within the economically significant Rosaceae family (which includes apples, pears, and rowans), biphenyls and dibenzofurans constitute the primary chemical defense arsenal 1.

[1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl- (CAS: 278179-79-6) is a highly specialized structural analog of naturally occurring biphenyl phytoalexins like aucuparin 2. This guide provides a comprehensive analysis of its physicochemical properties, biosynthetic context, and pharmacological potential, offering actionable, self-validating protocols for researchers engaged in drug discovery and agricultural biochemistry.

Physicochemical Profiling & Structural Elucidation

The structural architecture of[1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl- consists of an unsubstituted A-ring (phenyl) and a highly functionalized B-ring (phenol). This specific substitution pattern is not arbitrary; it dictates the molecule's bioactivity and pharmacokinetic behavior.

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- Hydroxyl Group (C2): Acts as a critical hydrogen bond donor, essential for anchoring the molecule to target pathogenic proteins.
- Methoxy (C4) & Methyl (C6) Groups: Induce steric hindrance and significantly increase the molecule's lipophilicity, optimizing its ability to partition into and disrupt bacterial lipid bilayers 1.

Table 1: Quantitative Physicochemical Properties

Property	Value	Source / Significance
Chemical Name	[1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl-	IUPAC Standard 3
CAS Number	278179-79-6	Chemical Identifier 4
Molecular Formula	$C_{14}H_{14}O_2$	Core biphenyl scaffold
Molecular Weight	214.26 g/mol	Favorable for membrane permeability
Structural Class	Biphenyl Phytoalexin Analog	Defense metabolite derivative 2

Biosynthetic Context & Mechanistic Pathways

To understand the utility of this compound, one must look at how nature synthesizes its parent class. The biosynthesis of biphenyl phytoalexins is triggered by elicitors (e.g., yeast extract or fungal pathogens like Venturia inaequalis) 5.

The pathway is initiated by Biphenyl Synthase (BIS), a type III polyketide synthase that catalyzes the iterative condensation of benzoyl-CoA with three molecules of malonyl-CoA, followed by a cyclization event to form the core scaffold, 3,5-dihydroxybiphenyl. Subsequent tailoring enzymes, specifically Biphenyl 4-Hydroxylase (B4H) and various O-Methyltransferases (OMTs), decorate the B-ring to yield mature phytoalexins like aucuparin 5. [1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl- represents a specific methylation and alkylation state within this broader biosynthetic grid.

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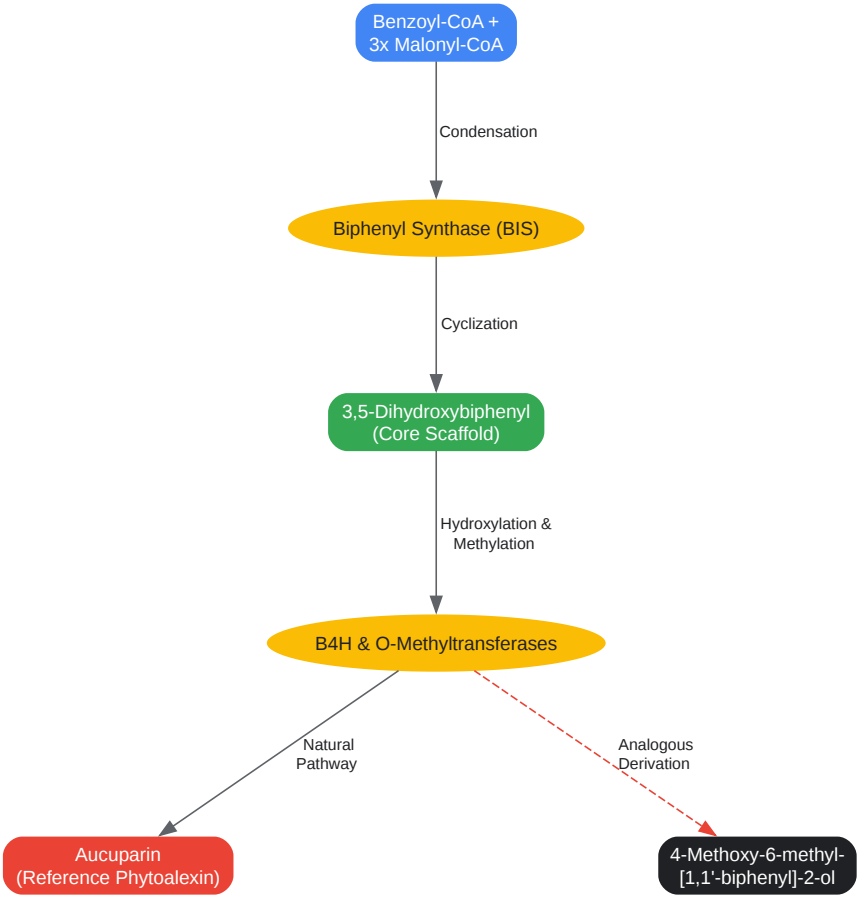

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Fig 1. Biosynthetic pathway of biphenyl phytoalexins catalyzed by BIS, B4H, and OMTs.

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Pharmacological Potential & Structure-Activity Relationship (SAR)

Recent structure-activity relationship (SAR) studies on biphenyl derivatives have orthogonally validated their potential as antimicrobial agents against antibiotic-resistant bacteria (e.g., MRSA and carbapenem-resistant Acinetobacter baumannii) 1.

Mechanistic Causality:

- Target Engagement: The free hydroxyl group on the B-ring is non-negotiable for bioactivity; masking it typically results in a complete loss of antibacterial efficacy. It serves as the primary anchor to the bacterial target protein.
- Membrane Partitioning: The addition of the methoxy and methyl groups on the B-ring fine-tunes the partition coefficient (LogP). This ensures the molecule is lipophilic enough to penetrate the complex peptidoglycan/lipid layers of bacterial cell walls, but not so lipophilic that it precipitates in aqueous physiological environments.
- Anti-Inflammatory Action: Structurally related biphenyls have been shown to inhibit the activation of inflammatory factors via the TGF-β and Smad signaling pathways, suggesting this scaffold could serve a dual purpose in treating infection-induced inflammation.

Experimental Protocols

To ensure scientific integrity, the following methodologies are designed as self-validating systems, incorporating strict internal controls and causality-driven solvent selections.

Protocol A: In Vitro Antimicrobial Screening (Broth Microdilution)

Purpose: To determine the Minimum Inhibitory Concentration (MIC) of the compound.

- Preparation of Stock Solution: Dissolve [1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl- in 100% DMSO to a concentration of 10 mg/mL. Causality: DMSO is required due to the high lipophilicity of the biphenyl core.

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- Serial Dilution: In a 96-well plate, perform two-fold serial dilutions of the compound in Mueller-Hinton Broth (MHB) to achieve a final test range of 0.5 to 256 µg/mL. Ensure final DMSO concentration does not exceed 1% (v/v) to prevent solvent-induced cytotoxicity.
- Inoculation: Add

  CFU/mL of the target bacterial strain to each well.
- Self-Validating Controls:
  - Sterility Control: MHB only (Validates absence of contamination).
  - Growth Control: MHB + Bacteria + 1% DMSO (Validates that the solvent does not inhibit growth).
  - Positive Control: Ciprofloxacin (Validates assay sensitivity).
- Incubation & Readout: Incubate at 37°C for 18 hours. Add 30 µL of 0.015% resazurin solution. Causality: Resazurin provides an orthogonal, colorimetric validation of cell viability (blue = dead, pink = alive), eliminating the subjectivity of visual turbidity checks.

Protocol B: LC-MS/MS Quantification from Elicited Plant Cell Cultures

Purpose: To extract and quantify biphenyl metabolites from Rosaceae cell suspensions.

- Elicitation: Treat Sorbus or Malus cell suspension cultures with yeast extract (4 g/L) to induce biphenyl biosynthesis 6. Harvest at 48 hours post-elicitation.
- Extraction: Homogenize 1g of lyophilized cells in 10 mL of Ethyl Acetate (EtOAc). Causality: EtOAc is specifically chosen as a moderately non-polar solvent to efficiently partition the lipophilic biphenyls away from highly polar primary metabolites (sugars, amino acids).
- Purification: Centrifuge at 10,000 x g for 10 mins. Evaporate the supernatant under N_2 gas. Reconstitute in 1 mL Methanol and pass through a C18 Solid Phase Extraction (SPE) cartridge.

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- System Suitability Test (SST): Before running samples, inject a blank (Methanol) followed by a known standard to verify baseline stability and rule out column carryover.
- LC-MS/MS Analysis: Inject 5 µL into a Q-TOF-MS system operating in Multiple Reaction Monitoring (MRM) mode, targeting the specific

  transitions for the biphenyl scaffold.

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Fig 2. Standardized workflow for the extraction and LC-MS/MS quantification of biphenyls.

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Conclusion[1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl- is a prime example of how nature's defense mechanisms can be leveraged for modern drug discovery. By understanding the precise causality behind its structural substitutions—specifically the balance between the hydrogen-bonding hydroxyl group and the lipophilic methoxy/methyl groups—researchers can utilize this scaffold to develop next-generation antimicrobial and anti-inflammatory agents. The self-validating protocols provided herein ensure that subsequent analytical and biological evaluations maintain the highest standards of scientific integrity.

References

- Synthesis and Antibacterial Activity Evaluation of Biphenyl and Dibenzofuran Derivatives as Potential Antimicrobial Agents against Antibiotic-Resistant Bacteria. PMC / NIH.
- Aucuparin | C14H14O3 | CID 442508. PubChem.
- **[1,1-Biphenyl]-2-ol,4-methoxy-6-methyl-**(9CI) | 278179-79-6. ChemicalBook.
- Biosynthesis of the biphenyl phytoalexin aucuparin in Sorbus aucuparia cell cultures treated with Venturia inaequalis.
- Molecules, Volume 21, Issue 9 (September 2016) – 160 articles. MDPI.

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Sources

- 1. Synthesis and Antibacterial Activity Evaluation of Biphenyl and Dibenzofuran Derivatives as Potential Antimicrobial Agents against Antibiotic-Resistant Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Aucuparin | C14H14O3 | CID 442508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. [1,1-Biphenyl]-2-ol,4-methoxy-6-methyl-(9CI) | 278179-79-6 [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: [1,1'-Biphenyl]-2-ol, 4-methoxy-6-methyl-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13741440/docs#in-depth-technical-guide-1-1-biphenyl-2-ol-4-methoxy-6-methyl]

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